

Operational Guide: Disposal & Handling of Quinoline, 6-(3-(4-phenyl-1-piperazinyl)propoxy)-

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Compound of Interest

Compound Name: Quinoline, 6-(3-(4-phenyl-1-piperazinyl)propoxy)-

CAS No.: 84344-69-4

Cat. No.: B12708353

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Executive Safety Directive

Treat this compound as a High Potency Active Pharmaceutical Ingredient (HPAPI).

Quinoline, 6-(3-(4-phenyl-1-piperazinyl)propoxy)- is a complex organic scaffold sharing structural pharmacophores with potent antipsychotics (e.g., Brexpiprazole analogs). Unlike simple solvents, its disposal is not merely about flammability; it is about preventing biological activity in the environment.

Core Disposal Rule: Zero discharge to sewer. All waste streams containing this compound must be routed for high-temperature incineration.

Chemical Hazard Profile & Logic

To dispose of a chemical safely, you must understand what drives its toxicity. This molecule combines two hazardous moieties:

- The Quinoline Core: Associated with aquatic toxicity and potential mutagenicity (Category 2) or carcinogenicity (Category 1B in parent structures).[1]
- The Phenylpiperazine Tail: A common bioactive linker in CNS-active drugs, known to be an acute toxicant and skin/eye irritant.

Hazard Summary Table

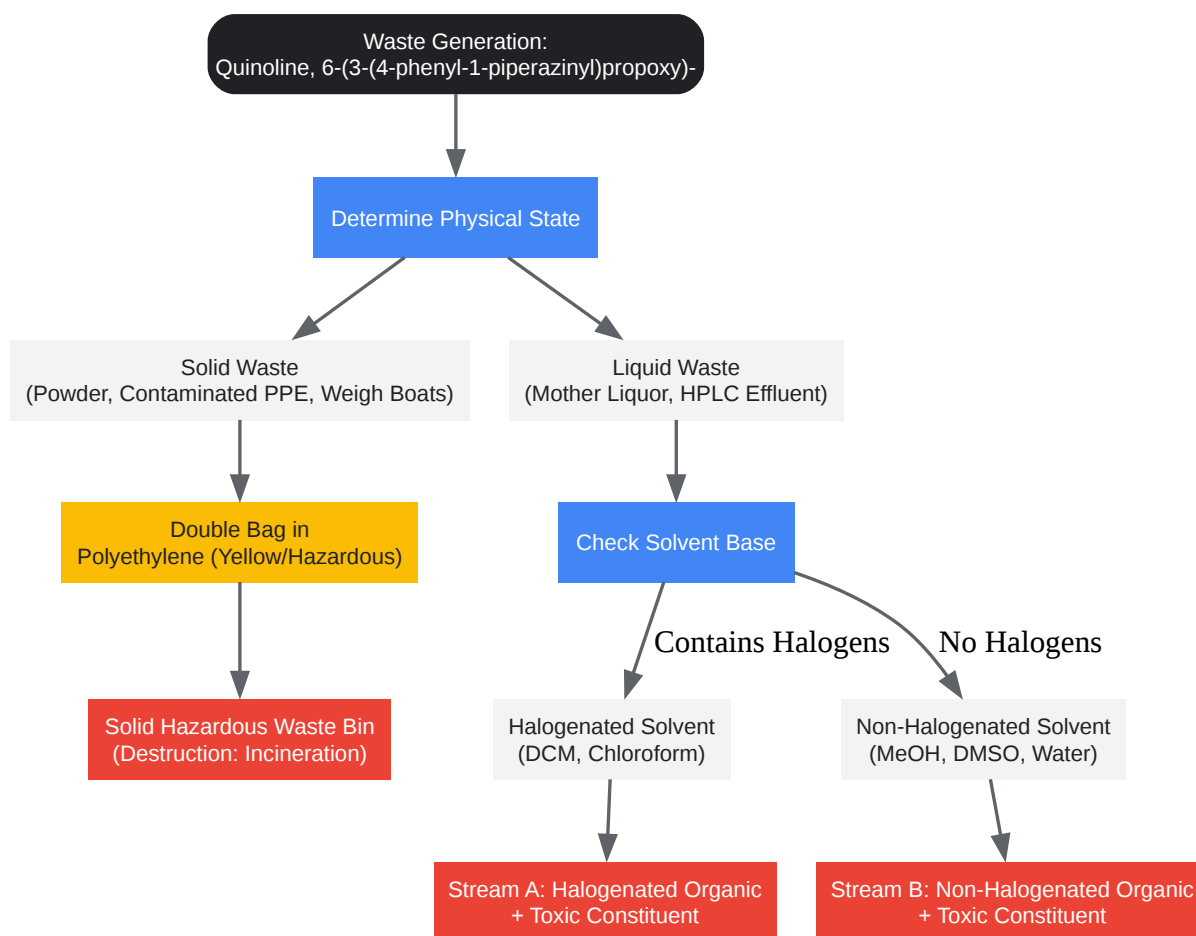
Property	Assessment	Operational Implication
Bioactivity	High (Presumed)	Handle in a fume hood or glovebox. Double-glove (Nitrile).[2]
Aquatic Toxicity	Acute/Chronic	Strict Prohibition: Do not wash glassware in open sinks before pre-rinsing with solvent.
Flammability	Low (Solid) / Variable (Solution)	Segregate based on the solvent used, but label as "Toxic Organic."
Reactivity	Acid-Sensitive	Forms salts with acids. Avoid mixing with strong oxidizers in waste drums.

Waste Stream Segregation Protocol

Effective disposal starts at the bench. You must segregate waste based on its physical state and solvent carrier.

DOT Diagram 1: Waste Segregation Decision Tree

This workflow ensures that the compound is destroyed via incineration rather than leaching into landfills.



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Figure 1: Decision logic for segregating waste streams to ensure compliance with RCRA and local incineration protocols.

Detailed Disposal Procedures

A. Solid Waste (Pure Compound & Debris)

- Applicability: Expired pure substance, contaminated gloves, paper towels, weighing boats, and syringe filters.
- Protocol:

- Primary Containment: Place items immediately into a clear polyethylene bag inside the fume hood. Do not walk contaminated items to a general bin.
- Sealing: Twist and tape the primary bag.
- Secondary Containment: Place the sealed bag into the laboratory's designated "Solid Hazardous Waste" drum (often yellow or black lined).
- Labeling: The waste tag must explicitly list: "Toxic Solid, Organic (Contains Quinoline derivatives)."

B. Liquid Waste (Solutions & Rinsates)

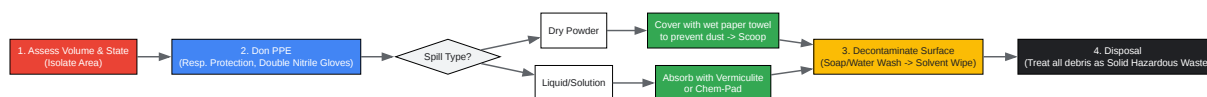
- Applicability: Reaction mixtures, HPLC waste, and the first rinse of any glassware.
- The "First Rinse" Rule: Never wash glassware contaminated with this compound directly in the sink.
 - Rinse the flask with a small volume of compatible solvent (e.g., Methanol or Acetone).
 - Pour this rinse into the Liquid Hazardous Waste container.
 - Only after this pre-rinse can the glassware be washed in the sink.
- Container Selection:
 - If dissolved in DCM/Chloroform
Halogenated Waste Carboy.
 - If dissolved in Methanol/DMSO/Water
Non-Halogenated Waste Carboy.
- pH Adjustment: If the waste is acidic (e.g., from an HPLC run with TFA), ensure the waste carboy is compatible. Do not mix with cyanide or sulfide waste streams.

Emergency Spill Management

Spills of phenylpiperazine quinolines present an inhalation (dust) and contact hazard.

DOT Diagram 2: Spill Response Workflow

Follow this precise sequence to minimize exposure during cleanup.



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Figure 2: Step-by-step spill response mechanism prioritizing containment of bioactive dusts and aerosols.

Decontamination Solution: After removing the bulk material, wash the surface with a soap/water solution followed by an ethanol wipe. This ensures the lipophilic quinoline residues are solubilized and removed.

Regulatory Framework & Compliance

This protocol aligns with the following regulatory standards. You must verify local deviations.

- US EPA (RCRA):
 - While this specific CAS is not explicitly P-listed, it falls under 40 CFR 262.11 (Hazardous Waste Determination). Due to the quinoline and piperazine moieties, it must be managed as a toxic waste.
 - Subpart P (Pharmaceutical Waste): If your facility is a healthcare provider or reverse distributor, this compound falls under 40 CFR Part 266 Subpart P, prohibiting sewer discharge of hazardous pharmaceuticals [1].[3]
- EU REACH/CLP:
 - Quinoline is a Category 1B Carcinogen and Category 2 Mutagen [2].[1][4]

- Waste code assignment (EWC) usually falls under 07 05 04* (organic solvents and other organic solutions containing hazardous substances).
- OSHA (Hazard Communication):
 - Labels on waste containers must communicate the specific hazards (Toxic, Irritant) to the waste handler [3].

References

- US Environmental Protection Agency. Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register. 2019.
- European Chemicals Agency (ECHA). Substance Information: Quinoline. ECHA Registration Dossier.
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Labels and Pictograms. 29 CFR 1910.1200.[5][6]

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